

# Personal protective equipment for handling 2-[2-(Dimethylamino)ethoxy]benzaldehyde

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## Compound of Interest

Compound Name: 2-[2-(Dimethylamino)ethoxy]benzaldehyde

Cat. No.: B089207

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## Essential Safety and Handling Guide for 2-[2-(Dimethylamino)ethoxy]benzaldehyde

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-[2-(Dimethylamino)ethoxy]benzaldehyde**. Adherence to these procedures is vital for ensuring laboratory safety and the integrity of your research.

### Chemical and Physical Properties Summary

Property	Value
Chemical Name	2-[2-(Dimethylamino)ethoxy]benzaldehyde
CAS Number	15182-07-7 (hydrochloride salt)
Molecular Formula	C11H15NO2
Molecular Weight	193.24 g/mol
Appearance	Not specified (solid or liquid)
Hazards	Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation. <sup>[1]</sup>

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to minimize exposure and ensure safety. The following table outlines the recommended PPE for handling **2-[2-(Dimethylamino)ethoxy]benzaldehyde**.

Body Part	Personal Protective Equipment	Specifications and Rationale
Eyes/Face	Safety Goggles and Face Shield	Chemical splash goggles compliant with ANSI Z87.1 standards are required.[2] A face shield should be worn in conjunction with goggles when there is a risk of splashing.[3][4]
Hands	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended.[2][3] Regularly inspect gloves for any signs of degradation or puncture before use.
Body	Laboratory Coat	A long-sleeved lab coat is required to protect skin from potential splashes and contact.[3][5] For tasks with a higher splash risk, a chemical-resistant apron over the lab coat is advised.[2]
Respiratory	NIOSH-Approved Respirator	All handling of the compound, especially if it is a powder or if aerosols may be generated, must be conducted in a certified chemical fume hood to prevent inhalation.[2][5] If a fume hood is not available or insufficient, a NIOSH-approved respirator appropriate for organic vapors and particulates should be used based on a risk assessment.[3][6]

# Operational Plan: Step-by-Step Handling Protocol

Following a systematic operational plan is crucial for the safe handling of **2-[2-(Dimethylamino)ethoxy]benzaldehyde** from receipt to disposal.

## Preparation and Engineering Controls

- **Fume Hood:** All manipulations of **2-[2-(Dimethylamino)ethoxy]benzaldehyde** should be performed in a certified chemical fume hood to minimize inhalation exposure.[\[2\]](#)[\[5\]](#)
- **PPE Check:** Before commencing any work, ensure all required PPE is readily available and in good condition.[\[3\]](#)
- **Emergency Equipment:** Verify that an emergency eyewash station and safety shower are accessible and operational.

## Handling the Compound

- **Wear Appropriate PPE:** Don all PPE as specified in the table above before handling the chemical.[\[3\]](#)
- **Avoid Dust and Aerosol Formation:** If handling a solid form, use appropriate tools like spatulas to prevent the generation of dust.[\[3\]](#)
- **Portioning:** When transferring the chemical, do so carefully to avoid spills.
- **Solution Preparation:** When preparing solutions, slowly add the compound to the solvent to prevent splashing.

## Spill Management

- **Evacuate:** In the event of a spill, immediately clear the area.[\[5\]](#)
- **Ventilate:** Ensure the area is well-ventilated, utilizing the fume hood if the spill is contained within it.[\[5\]](#)
- **Containment:** For small spills, use an inert absorbent material such as vermiculite or sand to contain the substance.[\[5\]](#)

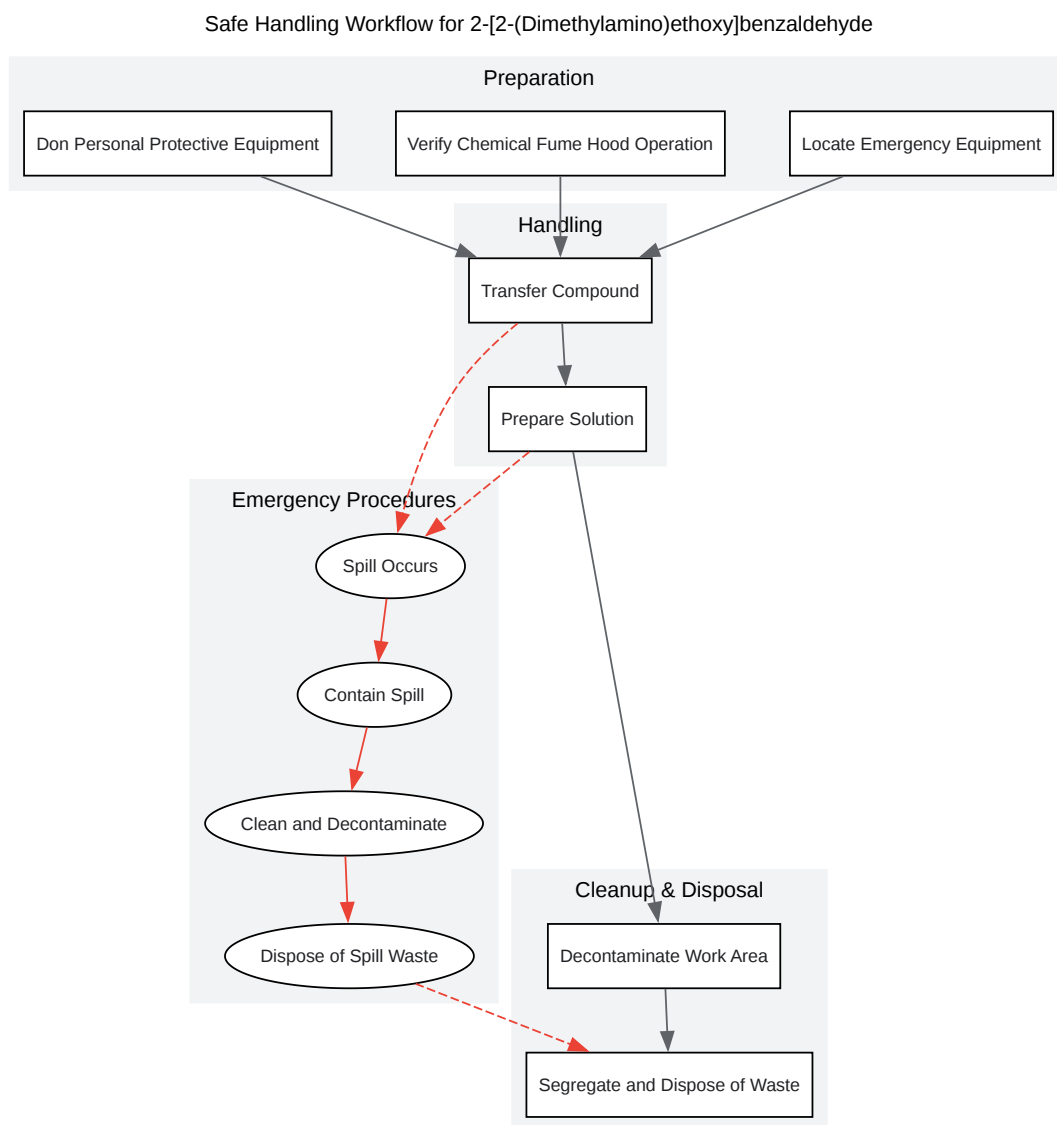
- Collection: Carefully collect the absorbed material into a designated and sealed hazardous waste container.[\[5\]](#)
- Cleaning: Decontaminate the spill area with a suitable solvent followed by soap and water. All cleaning materials must be collected as hazardous waste.[\[5\]](#)

## Disposal Plan

Proper disposal of **2-[2-(Dimethylamino)ethoxy]benzaldehyde** and any contaminated materials is essential to comply with regulations and protect the environment.

- Unused Compound: Dispose of any unused or waste **2-[2-(Dimethylamino)ethoxy]benzaldehyde** as hazardous chemical waste in a clearly labeled and sealed container.[\[2\]](#)[\[7\]](#)
- Contaminated Materials: All materials that have come into contact with the chemical, including gloves, pipette tips, and absorbent pads, must be disposed of in a designated hazardous waste container.[\[2\]](#)[\[5\]](#)
- Solutions: Both aqueous and organic solutions containing **2-[2-(Dimethylamino)ethoxy]benzaldehyde** should be collected in separate, appropriately labeled hazardous waste containers.[\[2\]](#) Do not pour down the drain.[\[7\]](#)
- Regulatory Compliance: All waste must be disposed of in accordance with federal, state, and local regulations.[\[5\]](#)[\[7\]](#)

## Workflow for Safe Handling of 2-[2-(Dimethylamino)ethoxy]benzaldehyde



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Caption: Workflow for the safe handling of **2-[2-(Dimethylamino)ethoxy]benzaldehyde**.

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